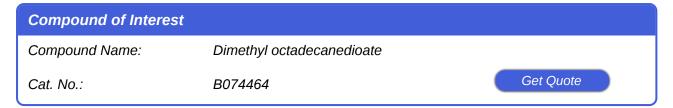


# An In-depth Technical Guide to Dimethyl Octadecanedioate (CAS 1472-93-1)

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the properties, synthesis, and applications of **Dimethyl Octadecanedioate** (CAS 1472-93-1), a versatile long-chain diester. The information is curated for professionals in research, and drug development, presenting key data in a structured and accessible format.

# **Chemical and Physical Properties**

**Dimethyl Octadecanedioate** is a white crystalline powder with the molecular formula C20H38O4.[1] It is also known by other names such as Octadecanedioic acid, dimethyl ester, and Dimethyl 1,18-octadecanedioate.[1][2] The key physicochemical properties of this compound are summarized in the table below.



Property	Value	Reference
Molecular Formula	C20H38O4	[1]
Molecular Weight	342.51 g/mol	[1]
CAS Number	1472-93-1	[1]
Appearance	White crystalline powder	[1]
Melting Point	60 °C	[3]
Boiling Point	207 °C at 3 mmHg	[3]
Density	0.936 ± 0.06 g/cm <sup>3</sup>	[3]
Water Solubility	616 ng/L at 20 °C	[4]
Flash Point	168.2 °C	[4]
Refractive Index	1.449	[4]
Vapor Pressure	7.93E-06 mmHg at 25°C	[4]
LogP	5.574	[4]
PSA (Polar Surface Area)	52.60 Ų	[4]

## **Synthesis of Dimethyl Octadecanedioate**

Two primary methods for the synthesis of **Dimethyl Octadecanedioate** are detailed below: esterification of octadecanedioic acid and electrolytic synthesis.

# **Experimental Protocol: Esterification of Octadecanedioic Acid**

This method involves the direct esterification of octadecanedioic acid with methanol in the presence of an acid catalyst.

#### Materials:

Octadecanedioic acid (C18H34O4)



- Methanol (MeOH)
- Sulfuric acid (H2SO4)
- Hexane
- Ethyl acetate

#### Procedure:

- To a 1000 mL flask, add 20.5 g (63.7 mmol) of octadecanedioic acid and 600 mL of methanol.[5]
- Add 10 drops of sulfuric acid to the mixture.[5]
- Stir the mixture under reflux for 16 hours. The octadecanedioic acid will dissolve upon heating.[5]
- Allow the reaction mixture to cool to room temperature, at which point the product will crystallize as a colorless solid.[5]
- Filter the solid and wash it with cold methanol.[5]
- Purify the crude product by flash column chromatography using a hexane:ethyl acetate (9:1)
   mobile phase.[5]
- The final product is a colorless powder with a typical yield of around 99%.[5]

### Characterization Data:

- ¹H NMR (400MHz, CDCl₃, TMS): δ (ppm) = 3.65 (s, 6H, -O-CH₃), 2.29 (t, 4H, J=7.56Hz, -CO-CH₂-CH₂-), 1.60 (m, 4H, -CH₂-CH₂-CH₂-), 1.37-1.20 (m, 24H, -CH₂-(CH₂)₁₂-CH₂-).[5]
- <sup>13</sup>C NMR (100MHz, CDCl<sub>3</sub>, TMS): δ (ppm) = 174.3 (-CH<sub>2</sub>-CO-O-CH<sub>3</sub>), 51.4 (-O-CH<sub>3</sub>), 34.1 (-CH<sub>2</sub>-CO-), 29.6-29.2 (-CH<sub>2</sub>-(CH<sub>2</sub>)<sub>12</sub>-CH<sub>2</sub>-), 29.1 (-CH<sub>2</sub>-(CH<sub>2</sub>)<sub>2</sub>-CO-), 24.9 (-CH<sub>2</sub>-CH<sub>2</sub>-CO-).[5]
- IR (cm<sup>-1</sup>): 3451, 2916, 2847, 1738, 1472, 1463, 1435, 1412, 1382, 1370, 1350, 1316, 1273, 1233, 1191, 1163, 1117, 1091, 1033, 991, 968, 882, 824, 769, 732, 719, 700.[5]



MS (EI): m/z (%) calculated for C<sub>20</sub>H<sub>38</sub>O<sub>4</sub>Na: 365.2668; found: 365.2674.[5]

# Experimental Protocol: Electrolytic Synthesis (Kolbe Electrolysis)

This method provides an alternative route with high purity and good yields.[6]

#### Materials:

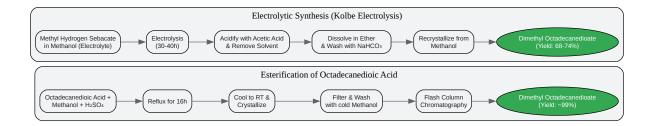
- · Methyl hydrogen sebacate
- Methanol
- Acetic acid
- Ether
- 5% aqueous sodium bicarbonate solution

#### Procedure:

- Prepare an electrolytic cell with a platinum sheet anode and two platinum sheet cathodes.
- Dissolve methyl hydrogen sebacate in methanol to create the electrolyte solution.
- Apply a direct current to initiate the electrolysis, maintaining a rapid reflux of the methanol.
   The reaction is typically complete after 30-40 hours, indicated by an alkaline reaction of the solution.
- Upon completion, acidify the solution with acetic acid and remove the solvent under reduced pressure.[6]
- Dissolve the residue in ether and wash with two portions of 5% aqueous sodium bicarbonate solution.[6]
- Remove the ether to obtain the crude product.[6]
- Recrystallize the product from warm methanol.[6]



• Collect the white, microcrystalline product by suction filtration and dry in a vacuum desiccator. The typical yield is 68-74%.[6]



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Synthesis Workflows for **Dimethyl Octadecanedioate**.

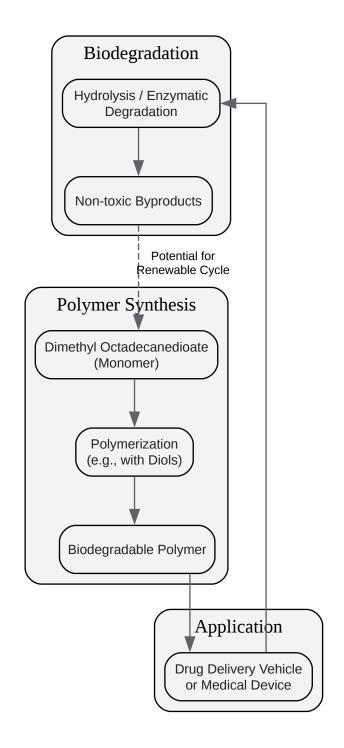
## **Applications in Research and Drug Development**

**Dimethyl Octadecanedioate** has several applications stemming from its chemical nature as a long-chain diester.

## **Monomer for Biodegradable Polymers**

**Dimethyl Octadecanedioate** serves as a key monomer in the synthesis of biodegradable polymers.[7] Its incorporation into polymer chains can enhance properties such as biodegradability and mechanical strength.[7] These polymers have potential applications in drug delivery systems and medical devices.





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Conceptual Lifecycle of Biodegradable Polymers from **Dimethyl Octadecanedioate**.

## **Excipient in Pharmaceutical Formulations**

Due to its high melting point and low toxicity, **Dimethyl Octadecanedioate** is utilized as an excipient in the pharmaceutical industry, particularly in the formulation of tablets and capsules.



[7] It can function as a lubricant, helping to prevent ingredients from clumping together and from sticking to the tablet punches or capsule filling machine. It also ensures smooth tablet formation and ejection.

## **Emollient in Topical Formulations**

In the biomedical industry, **Dimethyl Octadecanedioate** is used in the formulation of drugs for treating skin conditions such as eczema, psoriasis, and dermatitis.[3] Its emollient and moisturizing properties make it a valuable ingredient in cosmetics and personal care products.
[3] As an emollient, it helps to soften and soothe the skin by forming a protective layer that traps moisture.

# **Analytical Methods for Quality Control**

Ensuring the purity and quality of **Dimethyl Octadecanedioate** is crucial for its application in the pharmaceutical industry. A variety of analytical techniques can be employed for quality control.[8][9]

Analytical Technique	Purpose
High-Performance Liquid Chromatography (HPLC)	To determine the purity of the compound and quantify any impurities.[10]
Gas Chromatography (GC)	For the analysis of residual solvents from the synthesis process.
Fourier-Transform Infrared Spectroscopy (FTIR)	To confirm the identity of the compound by identifying its functional groups.[5]
Nuclear Magnetic Resonance (NMR) Spectroscopy	To elucidate the chemical structure and confirm the identity of the compound.[5]
Mass Spectrometry (MS)	To determine the molecular weight and confirm the identity of the compound.[5]
Differential Scanning Calorimetry (DSC)	To determine the melting point and assess the thermal properties and purity.

# **Suppliers**



**Dimethyl Octadecanedioate** is commercially available from various chemical suppliers. A selection of these suppliers is listed below.

Supplier	Website
BOC Sciences	INVALID-LINK
ChemicalBook	INVALID-LINK
LookChem	INVALID-LINK
MedChemExpress	INVALID-LINK
SJZ Chem-Pharm Co., Ltd.	INVALID-LINK
Sunshine Pharma	INVALID-LINK

## **Safety Information**

According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Dimethyl Octadecanedioate** is not classified as a hazardous substance.[2] However, as with any chemical, appropriate personal protective equipment (PPE), including safety glasses and gloves, should be worn when handling. For detailed safety information, it is recommended to consult the Safety Data Sheet (SDS) provided by the supplier.

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